

# 2-Amino-6-bromopyridine safety data sheet and handling

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## Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

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## Hazard Identification Summary

The table below summarizes the identified hazards and required precautionary statements for **2-Amino-6-bromopyridine** according to the Globally Harmonized System (GHS) of classification [1].

Category	Details
GHS Signal Word	Warning [1]

| **Hazard Statements** | **H315**: Causes skin irritation [1]. **H319**: Causes serious eye irritation [1]. **H335**: May cause respiratory irritation [1]. **H302**: Harmful if swallowed [1]. **H312**: Harmful in contact with skin [1]. **H332**: Harmful if inhaled [1]. | | **Precautionary Statements** | **P261**: Avoid breathing dust/fume/gas/mist/vapours/spray [1]. **P264**: Wash skin thoroughly after handling [1]. **P280**: Wear protective gloves/protective clothing/eye protection/face protection [1]. **P305+P351+P338**: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [1]. |

## Physical and Chemical Properties

The following table lists the key physicochemical properties of **2-Amino-6-bromopyridine** [2] [1] [3].

Property	Value / Description
CAS Number	19798-81-3 [2] [1] [3]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> [2] [1] [3]
Molecular Weight	173.01 g/mol [2] [1] [3]
Appearance	Off-white to yellowish or light brown powder [2] [3]
Melting Point	88-91 °C [2] [1] [3]
Boiling Point	273.0 ± 20.0 °C (Predicted) [2] [1]
Storage Conditions	Store in a cool place (0-8°C recommended), in a tightly closed container, kept dry and well-ventilated [1] [3].

## Safe Handling and Control Measures

For the safe handling of this compound, the following measures are recommended [1]:

- **Personal Protective Equipment (PPE):** Wear safety glasses or goggles, and use nitrile rubber gloves. The minimum glove thickness should be 0.11 mm.
- **Engineering Controls:** Use appropriate local exhaust ventilation to prevent the formation of dust and aerosols.
- **Hygiene Measures:** Always wash hands thoroughly after handling and before breaks.

## First Aid and Fire-Fighting Measures

In case of exposure, take the following first aid measures [1]:

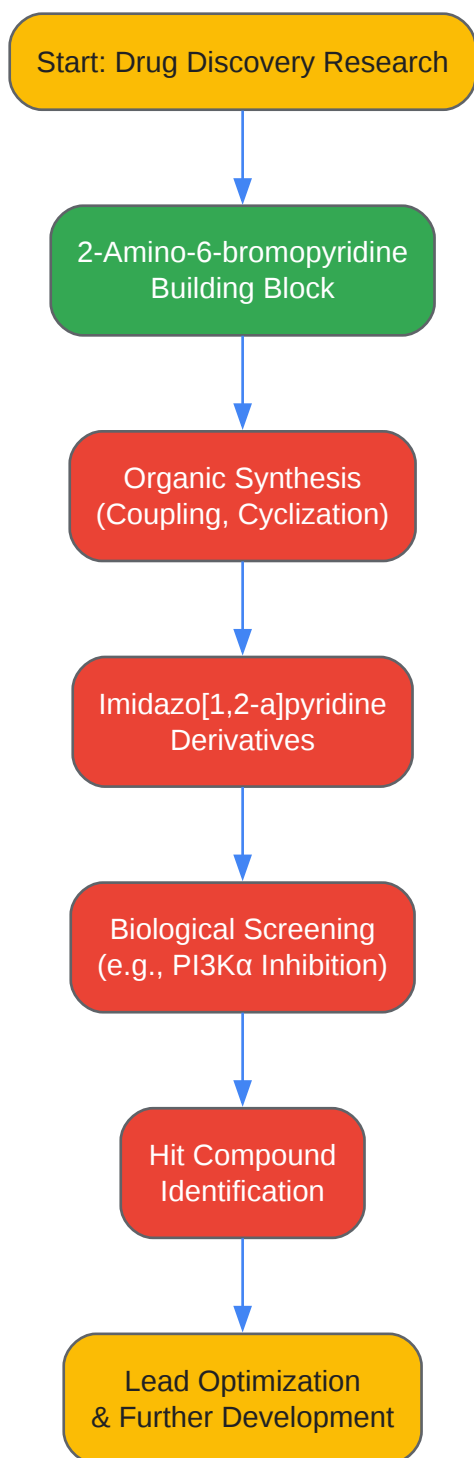
- **Inhalation:** Move the person to fresh air. If not breathing, provide artificial respiration and seek immediate medical attention.
- **Skin Contact:** Wash the affected area thoroughly with soap and plenty of water. Consult a physician.

- **Eye Contact:** Rinse the eyes carefully with water for at least 15 minutes, while keeping eyelids open. Seek immediate medical advice.
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. **Never give anything by mouth to an unconscious person.** Consult a physician immediately.

In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish. Be aware that combustion may produce hazardous fumes including **carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas** [1].

## Application in Pharmaceutical Research

**2-Amino-6-bromopyridine** is a valuable building block in organic synthesis. It serves as a key intermediate in the preparation of nitrogen-containing compounds for **pharmaceutical development**, including the synthesis of potential anti-cancer agents and other therapeutic molecules [4] [2] [3]. The experimental workflow below illustrates its role in drug discovery research.



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Diagram illustrating the role of **2-Amino-6-bromopyridine** as a building block in pharmaceutical research.

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## References

1. 2-Amino-6-bromopyridine - Safety Data Sheet [chemicalbook.com]
2. 2-Amino-6-bromopyridine | 19798-81-3 [chemicalbook.com]
3. 2-Amino-6-bromopyridine [chemimpex.com]
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